

1-Methylanthracene: A Versatile Building Block in Organic Synthesis

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Compound of Interest

Compound Name: 1-Methylanthracene

Cat. No.: B1217907

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Application Notes and Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction:

1-Methylanthracene is a polycyclic aromatic hydrocarbon (PAH) that serves as a valuable and versatile building block in organic synthesis.^[1] Its unique photophysical properties and reactivity make it a compound of interest in the development of novel materials and potential therapeutic agents.^[1] The methyl group at the 1-position influences its electronic properties and provides a handle for further functionalization, distinguishing its chemical behavior from other anthracene isomers. This document provides an overview of its applications, key reactions, and detailed experimental protocols.

Physicochemical Properties

A foundational understanding of **1-methylanthracene**'s properties is crucial for its application in synthesis.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₂	[2][3]
Molecular Weight	192.26 g/mol	[1][2][4]
Melting Point	86-88 °C	[4]
Boiling Point	363 °C	[4]
Appearance	Colorless leaflets or white to pale yellow solid	[1][4]
Solubility	Soluble in alcohol; insoluble in water	[4]

Applications in Organic Synthesis

1-Methylanthracene is a precursor for a variety of more complex organic molecules with applications in several fields:

- Organic Electronics and Optoelectronics: Its inherent fluorescence and phosphorescence make it a candidate for use in organic light-emitting diodes (OLEDs) and other optoelectronic devices.[1] Synthetic modifications can be used to tune its photophysical properties for optimized performance.[1]
- Materials Science: As a building block, it can be incorporated into larger polymeric or supramolecular structures to create materials with specific thermal, optical, or electronic properties.
- Medicinal Chemistry and Drug Discovery: The anthracene scaffold is present in some biologically active compounds. **1-Methylanthracene** can serve as a starting point for the synthesis of novel derivatives to be screened for therapeutic activity.[1][5] It is also used in research on the metabolism and health effects of PAHs.[1]
- Chemosensors: The fluorescent properties of the anthracene core can be exploited to design chemosensors where binding to an analyte modulates the fluorescence emission.

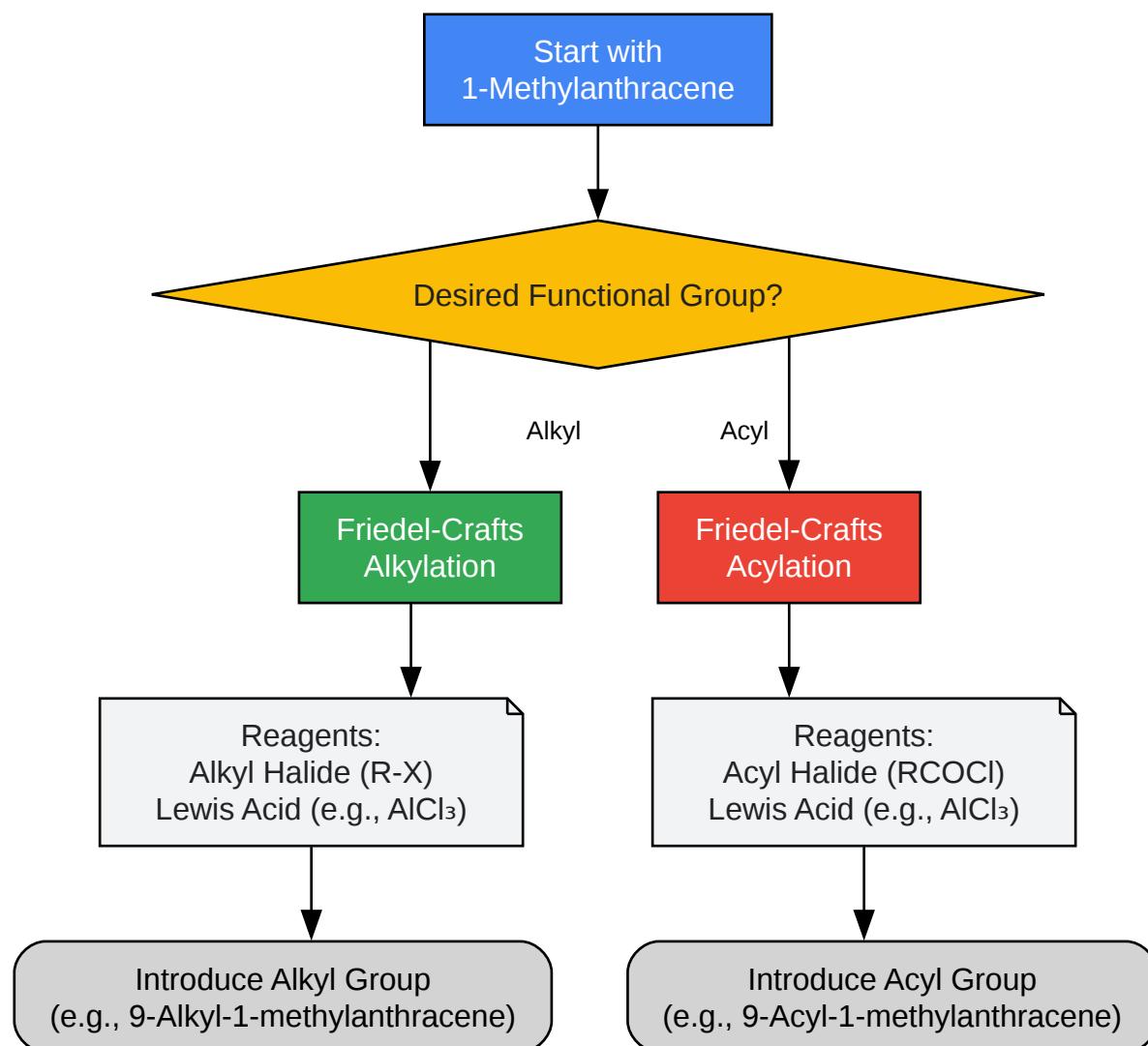
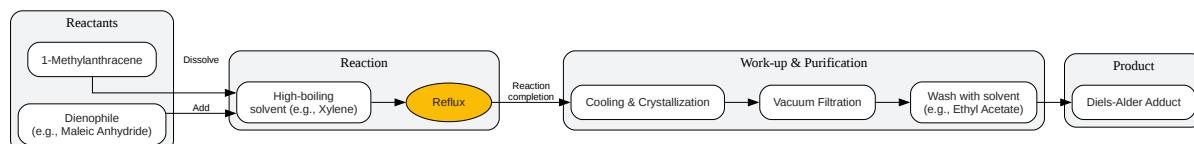
Key Synthetic Reactions

1-Methylanthracene participates in a range of organic reactions, allowing for the construction of diverse molecular architectures.

Diels-Alder Reaction

The central ring of the anthracene core can act as a diene in [4+2] cycloaddition reactions, a key method for forming bicyclic systems.[6][7]

A general workflow for a Diels-Alder reaction involving an anthracene derivative is depicted below.

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